

Hibarimicin A: A Technical Guide to its Structure Elucidation and Spectroscopic Profile

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Compound of Interest

Compound Name: Hibarimicin A

Cat. No.: B15567185

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure elucidation of **Hibarimicin A**, a potent tyrosine kinase inhibitor. It details the spectroscopic data that were instrumental in defining its complex architecture and outlines the experimental methodologies employed. This document is intended to serve as a valuable resource for researchers in natural product chemistry, medicinal chemistry, and drug development.

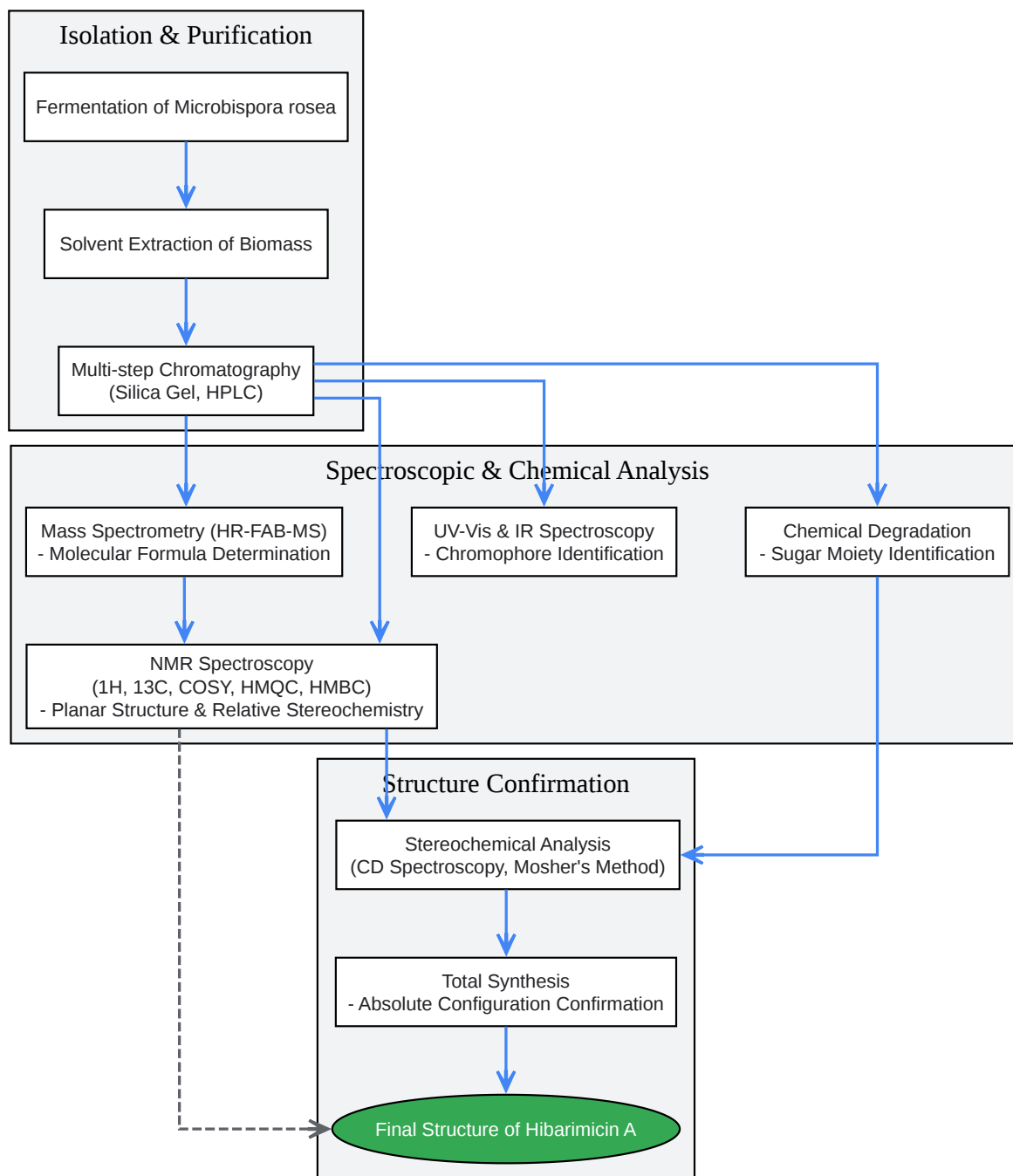
Introduction

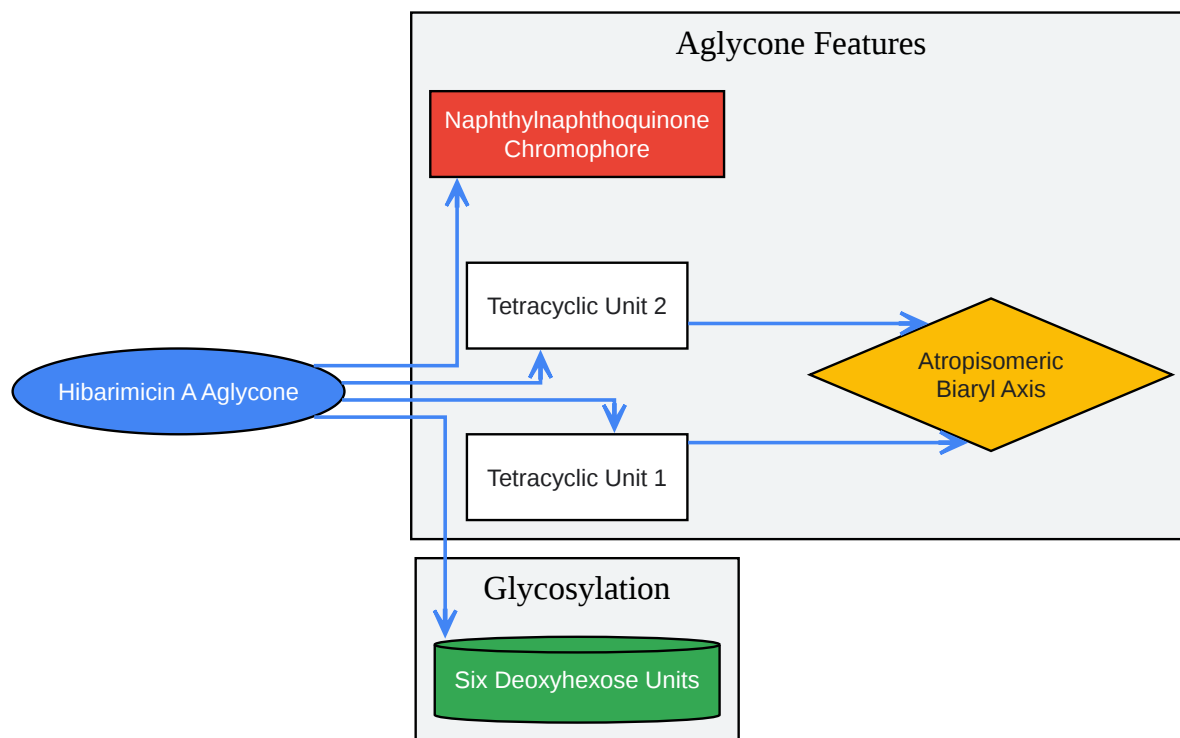
Hibarimicin A is a member of the hibarimicin class of natural products, which were first isolated from the soil microbe *Microbispora rosea*.^[1] These compounds have garnered significant interest due to their biological activities, particularly their ability to inhibit tyrosine kinases, making them promising scaffolds for the development of novel anticancer agents.^{[2][3]} **Hibarimicin A** belongs to the chemical class of glycosylated dimeric tetracyclic polyketides.^[4] Its intricate structure features a highly oxidized naphthyl naphthoquinone chromophore, a central biaryl axis leading to atropisomerism, and six deoxyhexose sugar moieties.^{[1][2][4]} The complex stereochemistry and dense functionality of **Hibarimicin A** have made its structure elucidation a challenging and noteworthy achievement in the field of natural product chemistry.

Structure Elucidation Workflow

The determination of the complex structure of **Hibarimicin A** followed a systematic workflow, integrating various analytical and spectroscopic techniques. The general process, from

isolation to the final structural confirmation, is depicted in the diagram below. This multi-faceted approach is essential for unambiguously defining the constitution and stereochemistry of such a complex natural product.





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